

N1-Methoxymethyl Picrinine: A Technical Overview of an Indole Alkaloid

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Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: *B12631715*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N1-Methoxymethyl picrinine is a naturally occurring indole alkaloid isolated from the plant *Alstonia scholaris*. As a derivative of picrinine, it belongs to the complex family of akuammiline alkaloids. Currently, dedicated research on the biological activities and mechanism of action of **N1-Methoxymethyl picrinine** is limited. However, extensive studies on its parent compound, picrinine, and the crude extracts of *Alstonia scholaris* provide a foundational understanding of its potential pharmacological properties. This technical guide synthesizes the available chemical information for **N1-Methoxymethyl picrinine** and extrapolates potential biological activities based on related compounds, with a focus on anti-inflammatory pathways. This document is intended to serve as a resource for researchers and professionals in drug development, highlighting the potential of this compound and identifying areas for future investigation.

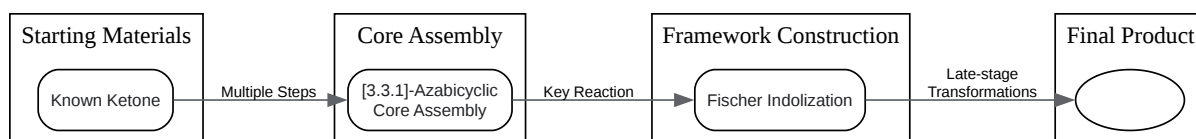
Chemical and Physical Properties

N1-Methoxymethyl picrinine is characterized by a complex polycyclic structure typical of akuammiline alkaloids. Its chemical identity has been established through spectroscopic methods following its isolation.

Property	Value	Reference
Chemical Name	2H,12H-6,12a-Epoxy-2,7a-methanoindolo[2,3-a]quinolizine-14-carboxylic acid, 3-ethylidene-1,3,4,6,7,12b-hexahydro-12-(methoxymethyl)-, methyl ester	[1]
CAS Number	1158845-78-3	[1]
Molecular Formula	C22H26N2O4	[1]
Molecular Weight	382.45 g/mol	[1]
Appearance	Powder	[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Stereochemistry	(2R,3E,5S,6S,7aR,12aR,12bS,14R)-	[1]

Synthesis

To date, a specific total synthesis for **N1-Methoxymethyl picrinine** has not been published. However, the total synthesis of its parent compound, picrinine, has been achieved. It is plausible that **N1-Methoxymethyl picrinine** could be synthesized via a post-synthetic modification of picrinine. The synthesis of picrinine is a complex, multi-step process. A high-level overview of a reported synthetic approach is provided below.



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Caption: A simplified workflow for the total synthesis of picrinine.

Biological Activity and Potential Mechanism of Action

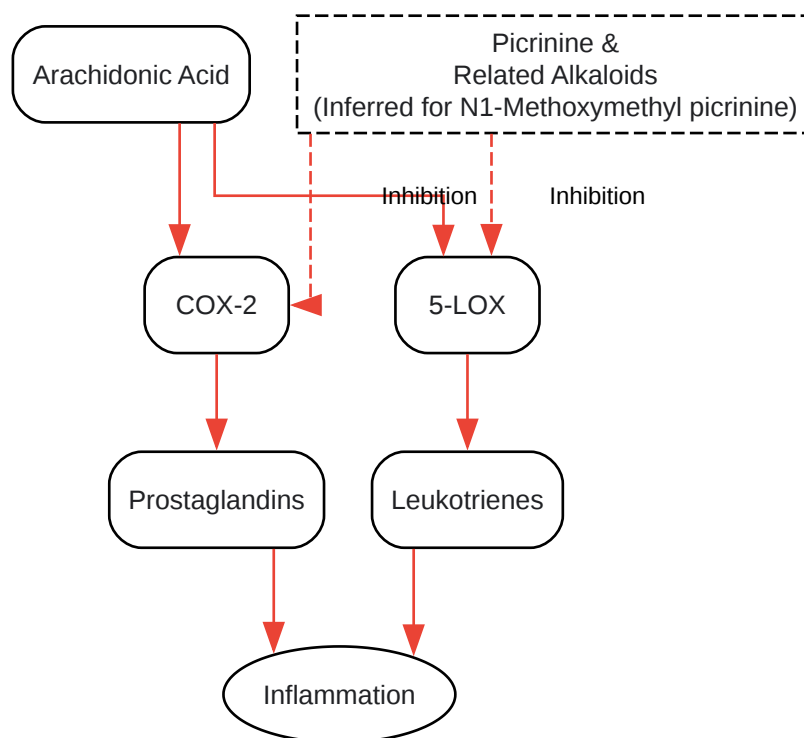
While there is a notable absence of specific biological data for **N1-Methoxymethyl picrinine**, the activities of its parent compound, picrinine, and other alkaloids from *Alstonia scholaris* suggest potential therapeutic applications.

Anti-inflammatory Activity (Inferred)

The primary reported activity of picrinine is its anti-inflammatory effect, which is attributed to the inhibition of the 5-lipoxygenase (5-LOX) enzyme.^[2] The 5-LOX pathway is crucial in the biosynthesis of leukotrienes, which are potent inflammatory mediators.

Compound	Target	Activity	Reference
Picrinine	5-Lipoxygenase (5-LOX)	Inhibition	^[2]
Other <i>A. scholaris</i> alkaloids	Cyclooxygenase-2 (COX-2)	Inhibition	

Based on this, it is hypothesized that **N1-Methoxymethyl picrinine** may also exhibit anti-inflammatory properties, potentially through the modulation of the arachidonic acid cascade.



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Caption: Inferred anti-inflammatory mechanism via inhibition of COX-2 and 5-LOX.

Other Potential Activities

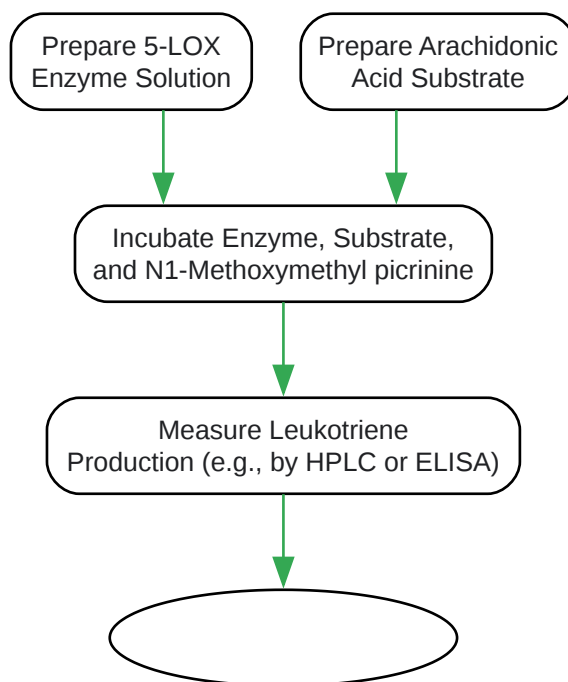
Alkaloids isolated from *Alstonia scholaris* have demonstrated a broad range of biological effects, including antitumor and analgesic properties. Some alkaloids from this plant have been shown to induce apoptosis in cancer cell lines and interfere with glutathione homeostasis. While these activities have not been specifically demonstrated for **N1-Methoxymethyl picrinine**, they represent plausible areas for future investigation.

Experimental Protocols (Exemplary)

Due to the lack of specific studies on **N1-Methoxymethyl picrinine**, detailed experimental protocols are not available. However, based on the investigation of related compounds, the following are examples of methodologies that could be employed to assess its biological activity.

In Vitro 5-Lipoxygenase Inhibition Assay (Hypothetical)

This assay would be crucial to determine if **N1-Methoxymethyl picrinine** retains the anti-inflammatory activity of its parent compound.



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Caption: A hypothetical workflow for a 5-LOX inhibition assay.

Protocol Outline:

- Enzyme Preparation: Recombinant human 5-LOX is prepared in a suitable buffer.
- Substrate Preparation: Arachidonic acid is prepared as the substrate.
- Incubation: The enzyme, substrate, and various concentrations of **N1-Methoxymethyl picrinine** (or a vehicle control) are incubated at 37°C for a specified time.
- Reaction Termination: The reaction is stopped, and the products are extracted.
- Quantification: The amount of leukotriene B4 produced is quantified using a specific and sensitive method like High-Performance Liquid Chromatography (HPLC) or an Enzyme-Linked Immunosorbent Assay (ELISA).

- Data Analysis: The concentration of **N1-Methoxymethyl picrinine** that inhibits 50% of the enzyme activity (IC50) is calculated.

Conclusion and Future Directions

N1-Methoxymethyl picrinine is a structurally complex indole alkaloid with currently uncharacterized biological activity. Based on the known anti-inflammatory properties of its parent compound, picrinine, and the diverse bioactivities of other alkaloids from *Alstonia scholaris*, **N1-Methoxymethyl picrinine** represents a promising candidate for further pharmacological investigation.

Future research should focus on:

- Isolation and Purification: Development of efficient methods for the isolation of **N1-Methoxymethyl picrinine** in quantities sufficient for comprehensive biological screening.
- Total Synthesis: Elucidation of a synthetic route to enable the production of **N1-Methoxymethyl picrinine** and its analogues for structure-activity relationship studies.
- Biological Screening: A broad-based screening of **N1-Methoxymethyl picrinine** against various disease targets, with an initial focus on inflammatory pathways.
- Mechanism of Action Studies: In-depth investigation into the molecular targets and signaling pathways modulated by **N1-Methoxymethyl picrinine**.

This technical guide serves as a foundational document to stimulate and guide future research into this intriguing natural product.

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References

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